

A Technical Guide on the Distinctive Chemical Structure and Properties of Quercetin

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Compound of Interest

Compound Name: *Distinctin*

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Abstract: Quercetin, a prominent dietary flavonoid, presents a unique chemical architecture that dictates its wide-ranging biological activities, including potent antioxidant and anti-inflammatory effects.[1][2] This technical guide provides an in-depth analysis of Quercetin's structure-activity relationships, summarizes its key physicochemical and biological properties in comparative tables, details standardized experimental protocols for its characterization, and visualizes its core signaling pathways and workflows using Graphviz diagrams. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the study and development of flavonoid-based therapeutics.

The Distinctive Chemical Structure of Quercetin

Quercetin is a pentahydroxyflavone, a class of flavonoid compounds characterized by a C6-C3-C6 diphenylpropane backbone.[3] Its formal IUPAC name is 2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-4H-chromen-4-one.[2][4] The molecule's structure consists of two benzene rings (A and B) linked by a heterocyclic pyran ring (C).[4]

The distinctive features of Quercetin's structure, which are crucial to its biological functions, are the five hydroxyl (-OH) groups positioned at the 3, 5, 7, 3', and 4' locations.[1][2] These groups, particularly the catechol moiety on the B-ring (ortho-dihydroxy groups at 3' and 4') and the hydroxyl group at position 3, are primary determinants of its potent antioxidant and radical-scavenging capabilities.[5][6] The 2,3-double bond in conjugation with the 4-oxo group in the C-ring also contributes significantly to its antioxidant activity.[5]

Physicochemical and Biological Properties

Quercetin's therapeutic potential is heavily influenced by its physicochemical properties, which affect its solubility, absorption, and bioavailability. It typically appears as a yellow crystalline powder with a bitter taste.^{[2][7]} A significant challenge in its clinical application is its low water solubility, which can limit its bioavailability upon oral administration.^{[7][8]}

Table 1: Core Physicochemical Properties of Quercetin

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₀ O ₇	^{[2][3][7]}
Molecular Weight	302.24 g/mol	^{[7][8][9]}
Appearance	Yellow crystalline powder	^{[2][7]}
Melting Point	316 °C (decomposes)	^{[7][8]}
Water Solubility	~0.409 mg/L at 25°C	^[7]
LogP (Octanol/Water)	1.82	^[7]
pKa Values	7.04, 8.55, 9.35, 11.0, 12.0	^[7]
Topological Polar Surface Area (TPSA)	131.36 Å ²	^[9]

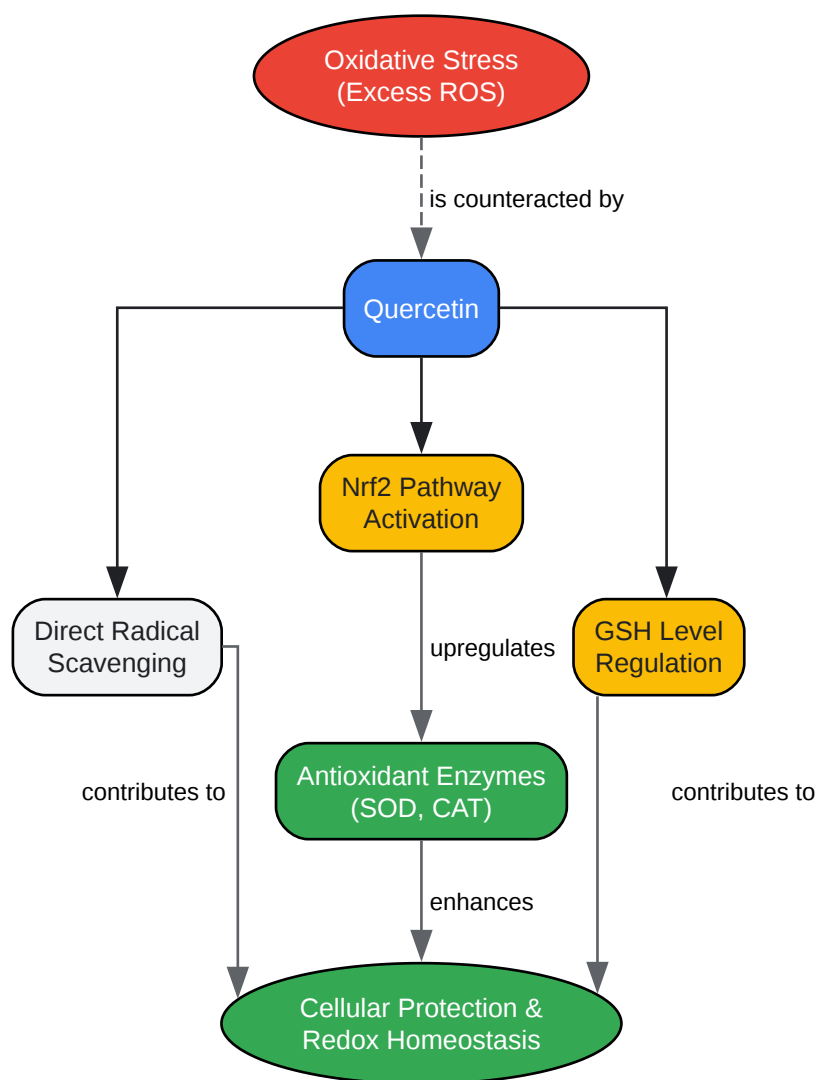
Table 2: Biological Activity Data for Quercetin

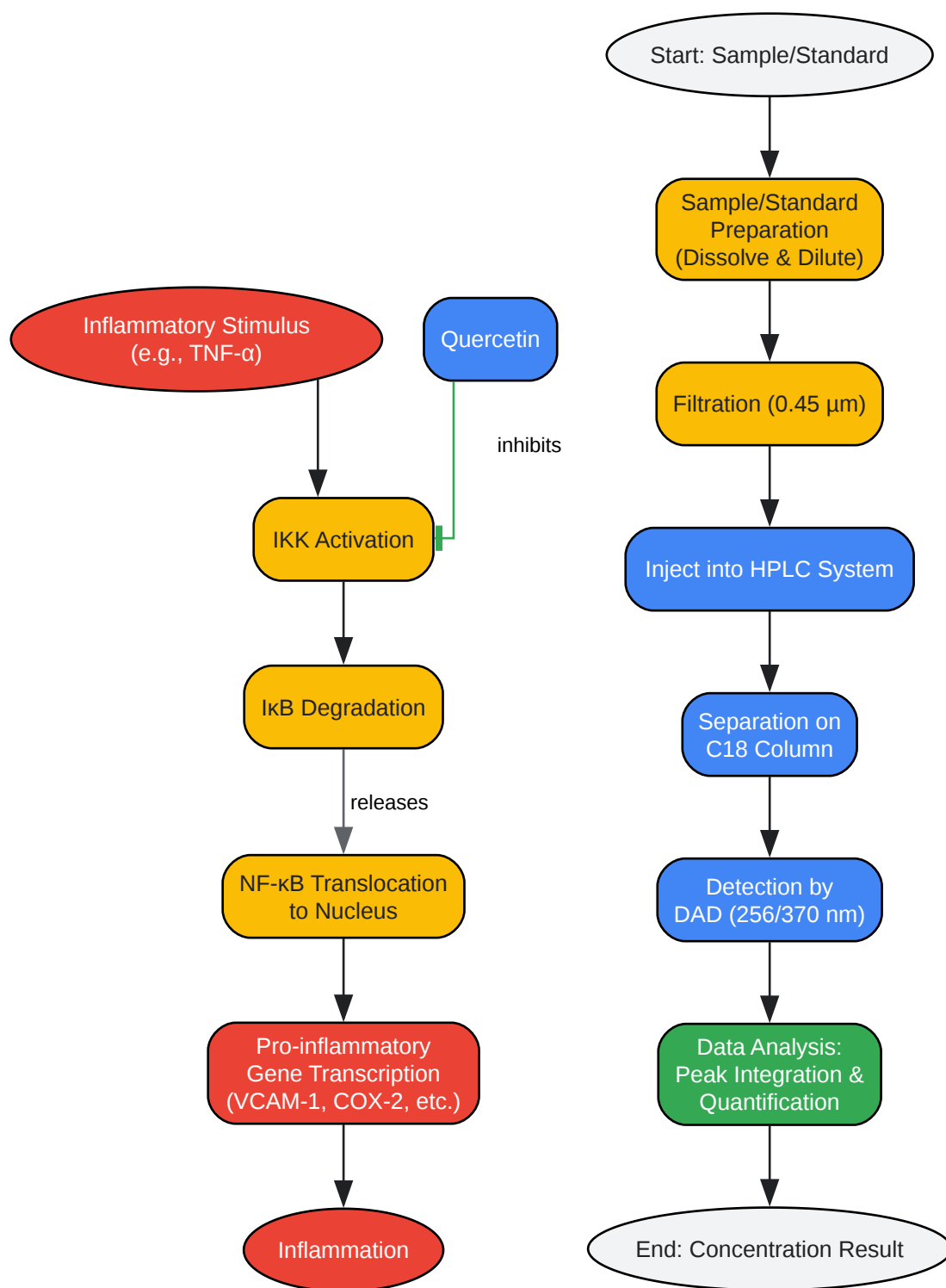
Assay / Parameter	Value	Cell Line / System	Source(s)
DPPH Radical Scavenging (IC50)	19.17 µg/mL	In vitro assay	[10]
H ₂ O ₂ Scavenging (IC50)	36.22 µg/mL	In vitro assay	[10]
Inhibition of TNF-α induced NF-κB	Effective Pretreatment	Human Umbilical Vein Endothelial Cells (HUVECs)	[11]
Inhibition of COX-2 Expression	Dose-dependent reduction	RAW264.7 Macrophages	[12][13]

Key Signaling Pathways Modulated by Quercetin

Quercetin exerts its biological effects by modulating several critical intracellular signaling pathways. Its antioxidant and anti-inflammatory actions are primarily mediated through the regulation of pathways involving reactive oxygen species (ROS) and key transcription factors like NF-κB.[14][15]

Quercetin's antioxidant effect is multifaceted. It can directly scavenge free radicals and also enhance the endogenous antioxidant defense system by influencing pathways like the NRF2-ARE pathway and modulating the levels of glutathione (GSH).[14][16][17] Oxidative stress, caused by an excess of ROS from sources like the mitochondrial electron transport chain, can damage cells. Quercetin helps restore redox homeostasis.[14][16]





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